

# Documented Efficacy of Mesopram and Other PDE4 Inhibitors

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## Compound Focus: Mesopram

CAS No.: 189940-24-7

Cat. No.: S525067

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The table below summarizes the findings from a study on C57BL/6J male mice, which compared the effects of various PDE inhibitors on ethanol intake and preference [1].

Drug Name	PDE Target	Effect on Ethanol Intake (24-h test)	Effect on Ethanol Preference (24-h test)	Effect in Limited Access Test	Duration of Action
Mesopram	PDE4	Reduced	Reduced	Reduced consumption & total fluid intake; preference not changed	Long-lasting (effect seen after 18h)
Rolipram	PDE4	Reduced	Reduced	Reduced consumption & total fluid intake; preference not changed	Short-acting (effect seen only after first 6h)

Drug Name	PDE Target	Effect on Ethanol Intake (24-h test)	Effect on Ethanol Preference (24-h test)	Effect in Limited Access Test	Duration of Action
Piclamilast	PDE4	Reduced	Reduced	Reduced consumption & total fluid intake; preference not changed	Short-acting (effect seen only after first 6h)
CDP840	PDE4	Reduced	Reduced	Reduced consumption and preference; total fluid intake not altered	Short-acting (effect seen only after first 6h)
Propentofylline	Non-specific	No effect	No effect	Not applicable	Not applicable
Vinpocetine	PDE1	No effect	No effect	Not applicable	Not applicable
Olprinone	PDE3	No effect	No effect	Not applicable	Not applicable
Milrinone	PDE3	No effect	No effect	Not applicable	Not applicable
Zaprinast	PDE5	No effect	No effect	Not applicable	Not applicable

## Experimental Protocols from Key Studies

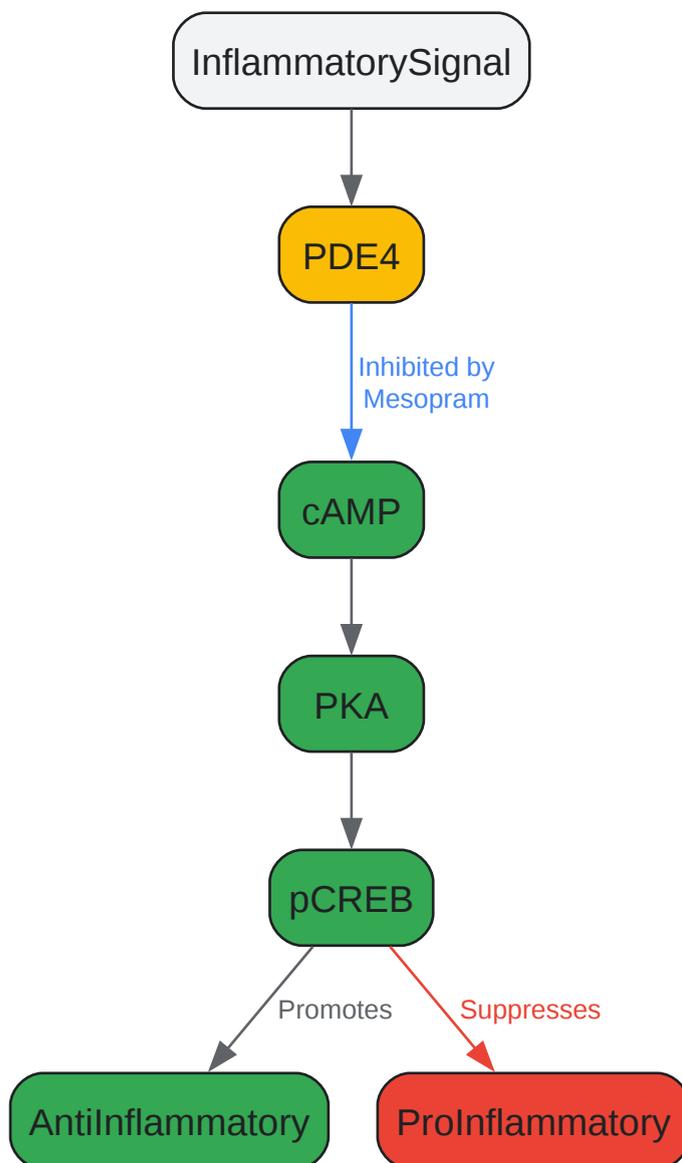
The data in the table above is based on the following methodologies [1]:

- **Animal Model:** The study used male C57BL/6J mice, a common model for ethanol consumption research.
- **Ethanol Consumption Tests:**
  - **24-hour two-bottle choice:** Mice had continuous access to two bottles, one with water and one with 15% ethanol, for 24 hours. Intake and preference were measured.

- **Limited access (Drinking-in-the-dark):** Mice were given 3-hour access to ethanol, typically at the start of their dark cycle, to model binge-like drinking.
- **Drug Administration: Mesopram** was administered orally (p.o.) at a dose of 5 mg/kg, 30-60 minutes before the drinking experiments. Doses for other compounds were selected based on published data showing anti-inflammatory activity *in vivo*.
- **Data Analysis:** After a stable baseline of ethanol consumption was established, the effects of the drugs were measured and compared to control (saline) injections.

## The PDE4 Inhibition Signaling Pathway

The therapeutic effect of **Mesopram** is attributed to its inhibition of the PDE4 enzyme. The following diagram illustrates the core signaling pathway affected by PDE4 inhibition, which is consistent with the mechanism described for this drug class [1] [2].



Intracellular signaling cascade triggered by PDE4 inhibition. Created for research purposes.

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## References

1. Inhibition of phosphodiesterase 4 reduces ethanol intake ... [frontiersin.org]

2. Anti-Inflammatory Effects of miR-369-3p via PDE4B in ... [mdpi.com]

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